

# Rubidium Nitrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

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This technical guide provides an in-depth overview of the core physical and chemical properties of **rubidium nitrate** ( $\text{RbNO}_3$ ). The information is presented to support research, development, and application activities where this inorganic salt is utilized.

## Physical Properties

**Rubidium nitrate** is a white, hygroscopic crystalline solid.<sup>[1][2]</sup> It is an inorganic salt composed of a rubidium cation ( $\text{Rb}^+$ ) and a nitrate anion ( $\text{NO}_3^-$ ). Key physical data are summarized in Table 1 for ease of reference.

## Table 1: Physical Properties of Rubidium Nitrate

Property	Value
Molecular Formula	RbNO <sub>3</sub>
Molar Mass	147.473 g/mol [1]
Appearance	White hygroscopic solid[1][2]
Density	3.11 g/cm <sup>3</sup> [1][2]
Melting Point	310 °C (590 °F; 583 K) (decomposes)[1][2]
Boiling Point	Decomposes[1]
Refractive Index (n <sub>D</sub> )	1.524
Crystal Structure	Trigonal[3]
Space Group	P3 <sub>1</sub> [2]
Lattice Constants	a = 10.474 Å, c = 7.443 Å[2][3]

## Solubility

**Rubidium nitrate** is highly soluble in water and its solubility increases with temperature. It is only very slightly soluble in acetone.[1][2]

**Table 2: Solubility of Rubidium Nitrate in Water**

Temperature	Solubility ( g/100 mL)
16 °C (60.8 °F)	44.28[1][2]
25 °C (77 °F)	65.0[1][2]

## Chemical Properties

**Rubidium nitrate** is a strong oxidizing agent, a characteristic property of nitrate salts.[4] This reactivity makes it useful in pyrotechnic formulations.

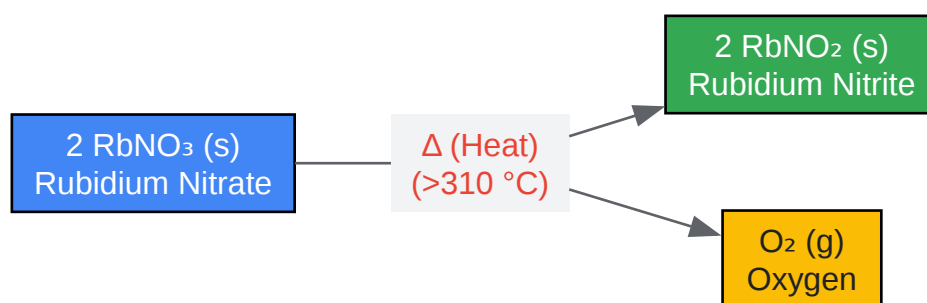
**Table 3: Chemical Properties and Reactivity of Rubidium Nitrate**

Property	Description
Chemical Reactivity	Strong oxidizer. Mixtures with combustible materials can be flammable.[1][4]
Thermal Decomposition	Decomposes upon heating to form rubidium nitrite and oxygen gas.[1]
Flame Test	Imparts a mauve or light purple color to a flame.[1][2]
Aqueous Solution	Dissociates in water to form rubidium (Rb <sup>+</sup> ) and nitrate (NO <sub>3</sub> <sup>-</sup> ) ions.

## Thermal Decomposition

Upon heating, **rubidium nitrate**, like other alkali metal nitrates (with the exception of lithium nitrate), undergoes thermal decomposition to yield the corresponding metal nitrite and oxygen.[1][5]

The balanced chemical equation for this reaction is:

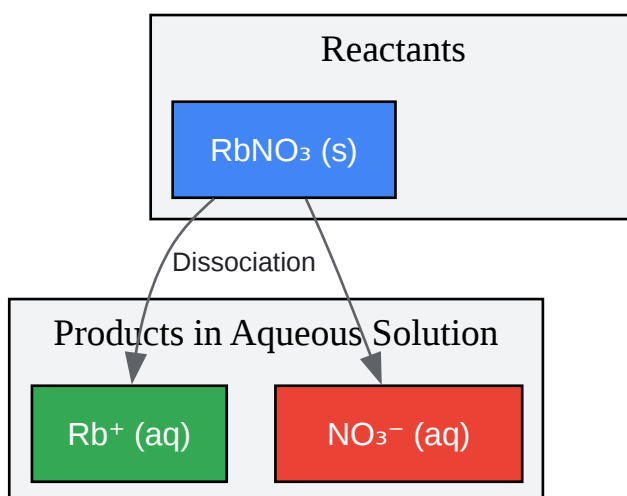


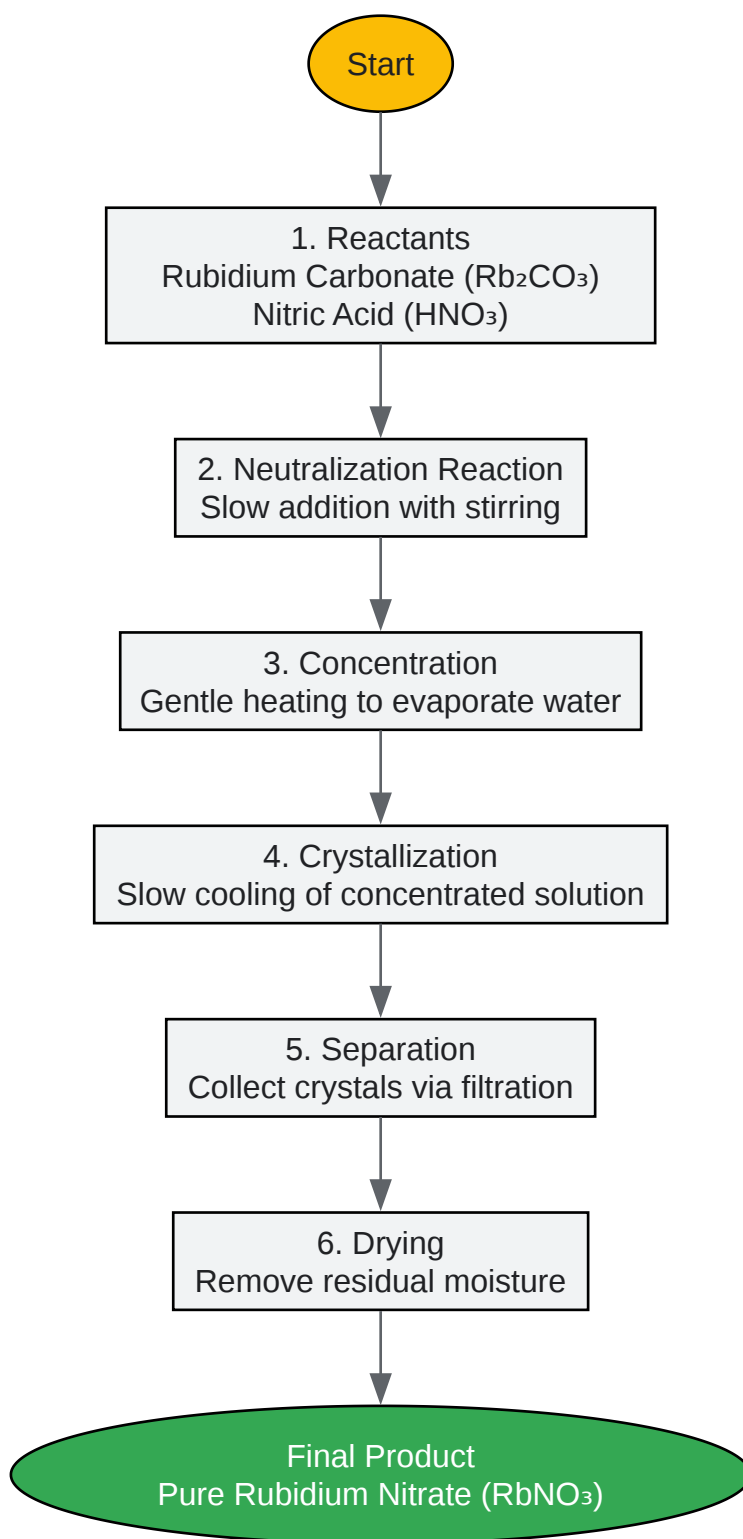
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*Thermal decomposition pathway of **rubidium nitrate**.*

## Ionic Dissociation in Water

When dissolved in water, **rubidium nitrate**, being a salt of a strong acid (nitric acid) and a strong base (rubidium hydroxide), fully dissociates into its constituent ions.





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